

L-Tyrosyl-D-tryptophan CAS number and molecular weight

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Compound of Interest

Compound Name: *L-Tyrosyl-D-tryptophan*

Cat. No.: *B15210302*

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An In-depth Technical Guide to **L-Tyrosyl-D-tryptophan**

For Researchers, Scientists, and Drug Development Professionals

Abstract

L-Tyrosyl-D-tryptophan is a dipeptide composed of L-tyrosine and D-tryptophan. While specific research on this particular diastereomer is limited, this guide provides a comprehensive overview based on the known properties of its constituent amino acids and related dipeptides. This document covers the physicochemical properties, potential synthesis methodologies, and plausible biological significance of **L-Tyrosyl-D-tryptophan**, drawing parallels from studies on similar D-amino acid-containing peptides. The inclusion of a D-amino acid suggests potential for increased stability and unique bioactivity compared to its L-L counterpart. This guide aims to serve as a foundational resource for researchers interested in the potential therapeutic and research applications of this unique dipeptide.

Physicochemical Properties

Quantitative data for **L-Tyrosyl-D-tryptophan** is not readily available in public databases. However, data for the generic "Tyrosyl-tryptophan" (presumed to be the L-L isomer) and its constituent amino acids are provided below for reference. It is anticipated that the molecular weight of **L-Tyrosyl-D-tryptophan** would be identical to that of L-Tyrosyl-L-tryptophan.

Property	Value	Source
Tyrosyl-tryptophan (General)		
CAS Number	60815-41-0	[1]
Molecular Formula	C20H21N3O4	[1]
Molecular Weight	367.4 g/mol	[1]
L-Tyrosine		
CAS Number	60-18-4	
Molecular Formula	C9H11NO3	
Molecular Weight	181.19 g/mol	
D-Tryptophan		
CAS Number	153-94-6	[2]
Molecular Formula	C11H12N2O2	[2][3][4]
Molecular Weight	204.23 g/mol	

Synthesis and Experimental Protocols

While a specific, validated protocol for the synthesis of **L-Tyrosyl-D-tryptophan** is not available in the cited literature, a standard solid-phase peptide synthesis (SPPS) or solution-phase synthesis approach can be employed.

Proposed Solid-Phase Peptide Synthesis (SPPS) of L-Tyrosyl-D-tryptophan

This protocol is a generalized procedure and may require optimization.

Materials:

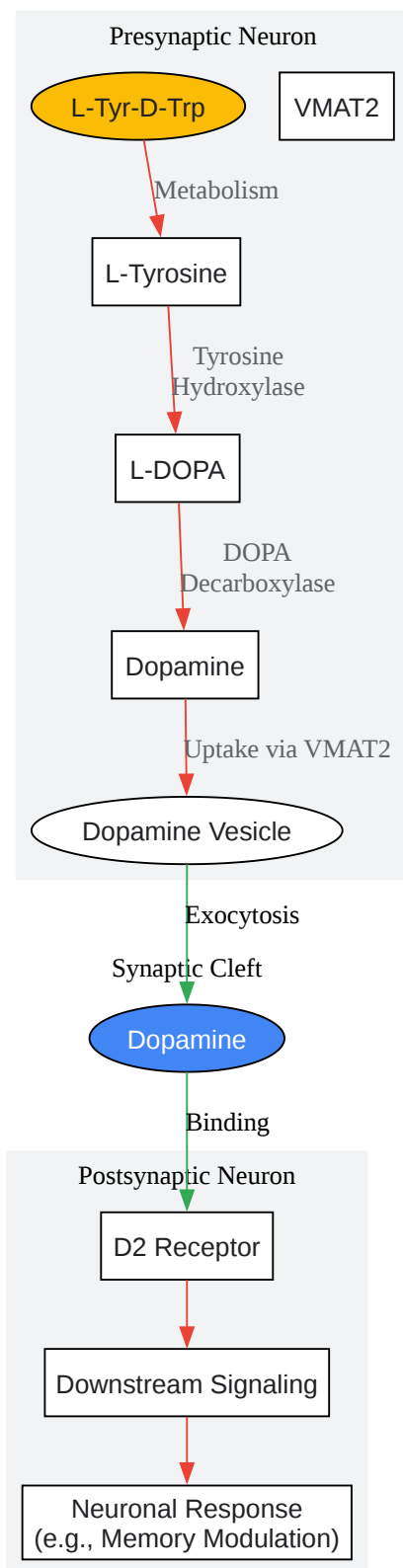
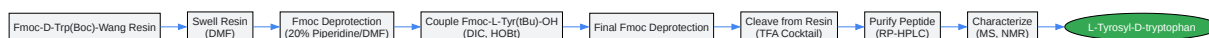
- Fmoc-D-Trp(Boc)-Wang resin
- Fmoc-L-Tyr(tBu)-OH

- N,N'-Diisopropylcarbodiimide (DIC)
- Hydroxybenzotriazole (HOBt)
- 20% Piperidine in Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA) cleavage cocktail (e.g., 95% TFA, 2.5% water, 2.5% triisopropylsilane)
- Diethyl ether

Methodology:

- Resin Swelling: Swell the Fmoc-D-Trp(Boc)-Wang resin in DMF for 30 minutes.
- Fmoc Deprotection: Remove the Fmoc protecting group from the D-tryptophan residue by treating the resin with 20% piperidine in DMF for 20 minutes. Wash the resin thoroughly with DMF and DCM.
- Amino Acid Coupling: Activate Fmoc-L-Tyr(tBu)-OH with DIC and HOBt in DMF. Add the activated amino acid to the resin and allow the coupling reaction to proceed for 2-4 hours. Monitor the reaction using a ninhydrin test.
- Washing: Wash the resin with DMF and DCM to remove excess reagents and byproducts.
- Final Fmoc Deprotection: Remove the Fmoc group from the newly added L-tyrosine residue as described in step 2.
- Cleavage and Deprotection: Cleave the dipeptide from the resin and remove the side-chain protecting groups by treating the resin with the TFA cleavage cocktail for 2-3 hours.
- Precipitation and Purification: Precipitate the crude peptide in cold diethyl ether. Purify the peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
- Characterization: Confirm the identity and purity of the final product using mass spectrometry and NMR spectroscopy.

Logical Workflow for Peptide Synthesis



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